

Spectroscopic analysis and validation of (4-Chloro-3-nitrophenyl)methanamine structure

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Compound of Interest

Compound Name: (4-Chloro-3-nitrophenyl)methanamine
CAS No.: 100398-63-8
Cat. No.: B3197137

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Title: Definitive Guide to the Spectroscopic Validation and Purity Profiling of **(4-Chloro-3-nitrophenyl)methanamine**

Executive Summary **(4-Chloro-3-nitrophenyl)methanamine** (CAS: N/A for specific salt, free base generic) is a critical benzylamine scaffold used in the synthesis of kinase inhibitors and next-generation antibacterial agents.^{[1][2]} Its structural integrity is defined by the specific 1,3,4-substitution pattern on the benzene ring.^{[1][2]} However, commercial synthesis routes—often involving the nitration of 4-chlorobenzyl derivatives—frequently yield the regioisomer (3-chloro-4-nitrophenyl)methanamine.^{[1][2]}

This guide provides a comparative technical analysis to distinguish the target compound from its isomers and validate its purity.^{[1][2]} It moves beyond standard Certificates of Analysis (CoA) to establish a self-validating analytical workflow.

Part 1: Structural Integrity & Isomer Differentiation^{[1][2][3]}

The primary challenge in validating this compound is distinguishing it from its position isomers. [1][2] Standard low-resolution LC-MS cannot differentiate these isomers as they share the exact molecular mass (

Da) and fragmentation patterns.[1][2]

The Comparison: Target vs. Critical Impurity

Feature	Target: (4-Chloro-3-nitrophenyl)methanamine	Isomer: (3-Chloro-4-nitrophenyl)methanamine
Structure	1-	1-
	, 3-	, 3-
	, 4-	, 4-
Electronic Environment	Nitro group is ortho to the benzylic amine position (H2). [1][2]	Chlorine is ortho to the benzylic amine position (H2). [1][2]
Key NMR Signal	H2 Proton: Deshielded by adjacent . Shift ppm.[1][2]	H2 Proton: Shielded relative to target (adj. to). Shift ppm.[1][2]
Coupling Pattern	H5 & H6 are adjacent (Ortho coupling, Hz).[1][2]	H5 & H6 are adjacent (Ortho coupling, Hz).[1][2]
IR Signature	stretch unaffected by H-bonding (steric bulk of Cl).[1][2]	Potential intramolecular H-bonding between and (weak).[1][2]

Expert Insight: Do not rely solely on the splitting pattern (multiplicity). Both isomers possess a "1 isolated proton + 2 adjacent protons" system.[1][2] You must rely on the chemical shift (

) of the isolated proton (H2) to confirm the position of the nitro group.[1][2]

Part 2: Multi-Modal Spectroscopic Validation

To guarantee the identity of the material, a triangulation method using NMR, MS, and IR is required.[1][2]

Nuclear Magnetic Resonance (¹H NMR)

Solvent Choice: DMSO-

is mandatory.[1][2]

may cause broadening of the amine (

) protons due to exchange, obscuring integration values.[1][2]

- Diagnostic Signals (Expected in DMSO-

):

- 3.80 ppm (s, 2H): Benzylic

[1][2] If this appears as a doublet, your amine is protonated (salt form).[1][2]

- 7.65 ppm (d,

Hz, 1H): H5 (Ortho to Cl).[1][2]

- 7.75 ppm (dd,

Hz, 1H): H6 (Ortho to alkyl).[1][2]

- 8.10 ppm (d,

Hz, 1H): H2 (The "Flag" Proton).[1][2] This doublet arises from meta-coupling with H6.[1]

[2] Its high shift confirms it is sandwiched between the alkyl and nitro groups.[1][2]

Mass Spectrometry (LC-MS)

While MS cannot distinguish regioisomers, it validates the halogen content.[1][2]

- Isotope Pattern: Chlorine possesses two stable isotopes,

(75%) and

(25%).^{[1][2]}

- Acceptance Criteria: The mass spectrum must show an M+H peak at

and an M+2+H peak at

with a strict 3:1 intensity ratio.^{[1][2]} Any deviation suggests contamination with de-chlorinated byproducts.^{[1][2]}

Infrared Spectroscopy (FT-IR)^[2]

- Nitro Group: Look for asymmetric stretch at

cm

and symmetric stretch at

cm

.^{[1][2]}

- Amine: Weak double spike at

cm

.^{[1][2]}

Part 3: Purity Profiling (HPLC vs. qNMR)

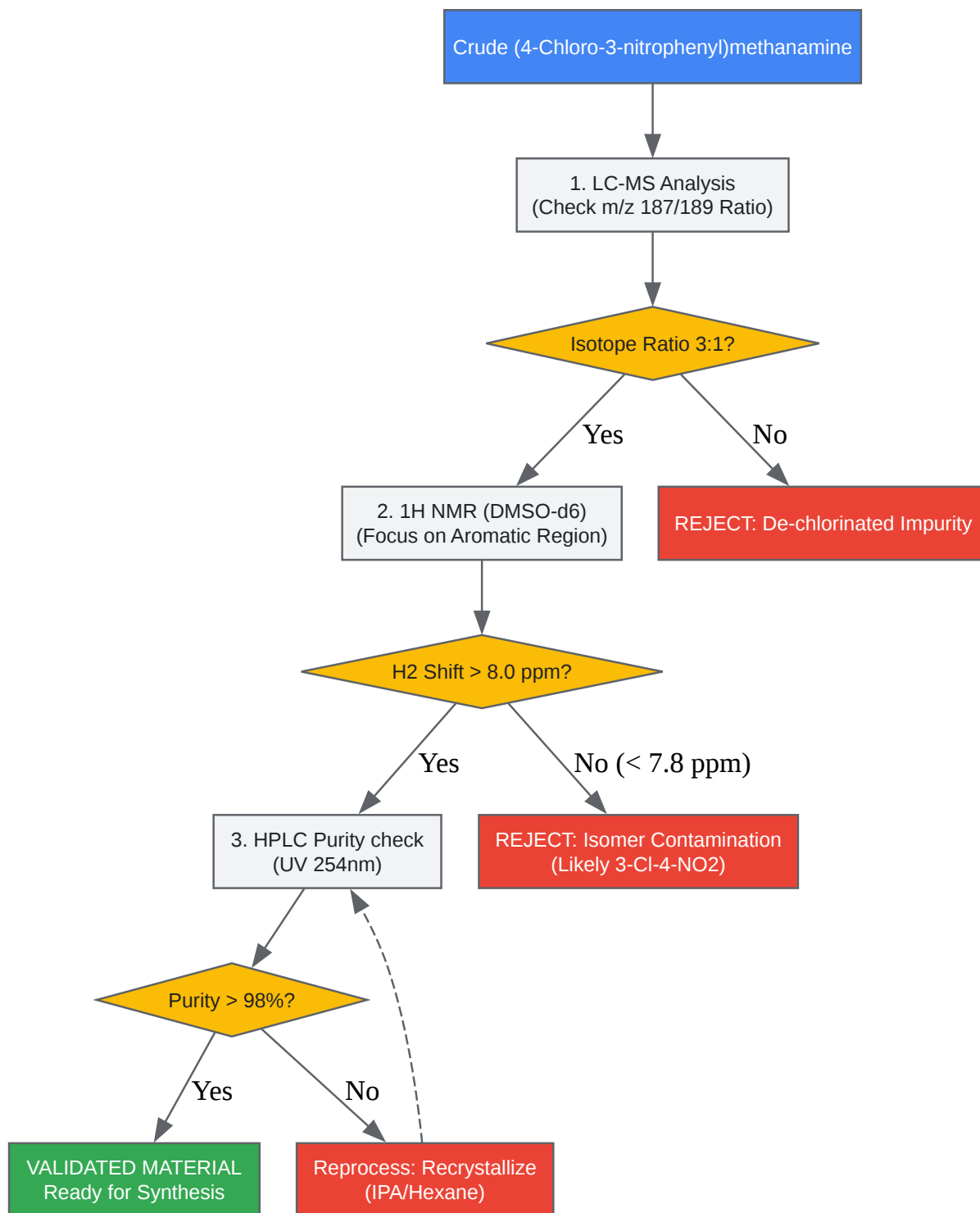
For drug development, "Area %" from HPLC is often insufficient due to variable extinction coefficients of impurities.^{[1][2]}

Comparative Guide: Purity Assessment Methods

Method	HPLC (UV @ 254 nm)	qNMR (Quantitative NMR)
Principle	Separation based on polarity/hydrophobicity.[1][2]	Molar ratio of analyte to internal standard (IS).[1][2]
Pros	High sensitivity for trace impurities (<0.1%).[1][2]	Absolute purity determination; no reference standard of the analyte needed.
Cons	Requires relative response factors (RRF) for accuracy. "Invisible" impurities (salts, solvents) are missed.[1][2]	Lower sensitivity (LOQ 1%).[1][2] Requires precise weighing.[1][2]
Verdict	Best for: Routine batch release and checking for organic impurities.[1][2]	Best for: Assay calculation (mass balance) and salt stoichiometry determination.[1][2]

Part 4: Visualization of Analytical Workflow

The following diagram outlines the decision logic for validating the structure and handling potential failures.



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Figure 1: Step-by-step logic gate for confirming structural identity and purity. Note the critical NMR checkpoint for isomer detection.

Part 5: Experimental Protocols

Protocol A: Sample Preparation for High-Res NMR

Rationale: Concentration effects can shift peaks.^{[1][2]} A standardized concentration ensures reproducibility.^{[1][2]}

- Weigh

mg of the sample into a clean vial.
- Add

of DMSO-

(99.9% D).^{[1][2]}
- Sonicate for 30 seconds to ensure complete dissolution.
- Transfer to a 5mm NMR tube.^{[1][2]}
- Acquire spectrum with at least 16 scans (to resolve satellite peaks).^{[1][2]}

Protocol B: HPLC Method for Purity Profiling

Rationale: A gradient method is necessary to separate the polar benzylamine from non-polar starting materials (e.g., chloronitrobenzenes).^{[1][2]}

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus),

mm, 3.5

.^{[1][2]}
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water.^{[1][2]}
- Mobile Phase B: Acetonitrile.^{[1][2]}

- Gradient:
 - 0-2 min: 5% B (Isocratic hold for polar salts)[1][2]
 - 2-15 min: 5%
95% B (Linear ramp)[1][2]
 - 15-20 min: 95% B (Wash)[1][2]
- Flow Rate: 1.0 mL/min.[1][2]
- Detection: UV @ 254 nm (aromatic ring) and 210 nm (amide bonds if derivatized).[1][2]

References

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Sources

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